

Technical Monograph: Spectroscopic Characterization of 1-(3,4-Diaminophenyl)ethanol

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Compound of Interest

Compound Name: 1-(3,4-Diaminophenyl)ethanol

Cat. No.: B15245058

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Executive Summary & Structural Context

Compound: **1-(3,4-Diaminophenyl)ethanol** IUPAC Name: 4-(1-Hydroxyethyl)-1,2-benzenediamine Molecular Formula: C

H

N

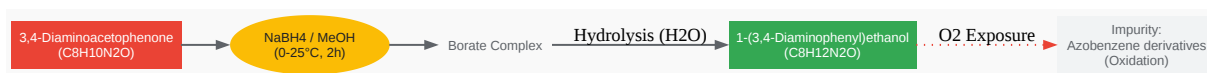
O Molecular Weight: 152.19 g/mol Key Applications: Monomer for Polybenzimidazole (PBI) synthesis; intermediate in dye manufacturing; ligand for coordination chemistry.

This compound features an electron-rich benzene ring substituted with two ortho-amino groups and a secondary benzylic alcohol. The presence of the vicinal diamine moiety makes the compound susceptible to oxidation (browning) upon air exposure, necessitating careful handling under inert atmospheres (Ar/N

) during spectroscopic analysis.

Synthesis & Isolation Workflow

To understand the sample purity and potential impurity profile (e.g., unreduced ketone), we must define the synthesis origin. The standard route involves the selective reduction of 3,4-diaminoacetophenone.



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Figure 1: Synthesis pathway via hydride reduction. Note the susceptibility to oxidative dimerization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Selection: DMSO-

is the mandatory solvent. Chloroform (

) is unsuitable due to the poor solubility of the polar diamine/alcohol functionality and the potential for amine-chloroform reactivity over time.

¹H NMR Data (400 MHz, DMSO-)

The spectrum is characterized by the shielding effect of the two amino groups, pushing the aromatic protons upfield compared to the acetophenone precursor.

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling (, Hz)	Structural Logic
1.24	Doublet (d)	3H	-CH(OH)CH	6.4	Methyl group adjacent to methine.
4.30	Broad Singlet	4H	-NH	-	Exchangeable amino protons (pos. 3,4).
4.56	Quartet (q)	1H	-CH(OH)CH	6.4	Benzylic methine.
4.85	Doublet (d)	1H	-CH(OH)CH	4.2	Hydroxyl proton (often broad).
6.35	Doublet (d)	1H	Ar-H5	8.0	Ortho to C4-NH , shielded.
6.42	Doublet of Doublets (dd)	1H	Ar-H6	8.0, 1.8	Meta coupling to H2.
6.50	Doublet (d)	1H	Ar-H2	1.8	Meta coupling to H6.

Critical Analysis:

- Exchangeable Protons: The -NH and -OH signals (4.30, 4.85 ppm) are sensitive to concentration and water content. Adding D₂O will cause these peaks to disappear.

- Aromatic Region: The 1,2,4-substitution pattern creates an ABX system. The high electron density from the diamines shifts these protons significantly upfield (6.3–6.5 ppm) compared to unsubstituted benzene (7.26 ppm).

C NMR Data (100 MHz, DMSO-)

Shift (, ppm)	Type	Assignment	Electronic Environment
25.6	CH	-CH(OH)CH	Aliphatic methyl.
68.4	CH	-CH(OH)CH	Benzylic carbon, deshielded by Oxygen.
112.5	CH	Ar-C5	Ortho to amino group (shielded).
113.8	CH	Ar-C2	Ortho to amino group (shielded).
115.2	CH	Ar-C6	Para to amino group.
133.1	C (quat)	Ar-C3-NH	Ipso-amino carbon.
134.5	C (quat)	Ar-C4-NH	Ipso-amino carbon.
136.8	C (quat)	Ar-C1	Ipso-alkyl carbon.

Infrared (IR) Spectroscopy

Method: ATR (Attenuated Total Reflectance) on neat solid or KBr pellet.

Wavenumber (cm)	Intensity	Assignment	Diagnostic Value
3350–3450	Strong, Broad	(O-H)	H-bonded hydroxyl stretch.
3200–3300	Medium, Doublet	(N-H)	Primary amine symmetric/asymmetric stretch.
2960–2870	Medium	(C-H)	Aliphatic methyl/methine stretch.
1615–1590	Strong	(N-H)	N-H scissoring (Amine II band).
1510	Strong	(C=C)	Aromatic ring breathing.
1065	Strong	(C-O)	Secondary alcohol C-O stretch.

Interpretation: The coalescence of the OH and NH stretching bands often creates a complex, broad feature in the 3200–3450 region. The presence of the C-O stretch at ~1065 cm confirms the reduction of the ketone (which would appear at ~1680 cm).

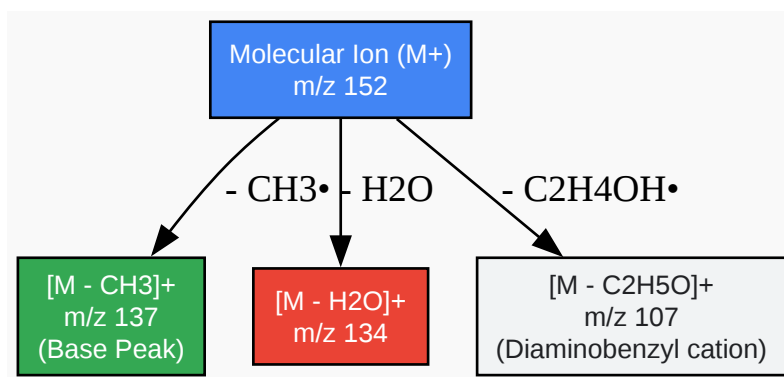
Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI+) or Electron Impact (EI).

Fragmentation Logic (EI, 70 eV)

- Molecular Ion (): m/z 152 (Significant intensity due to aromatic stability).
- Base Peak: m/z 137 (

-). Loss of the methyl group is favorable to form a stabilized benzylic cation.
- Dehydration: m/z 134 (
 -). Loss of water is common in alcohols, though less dominant in EI than ESI.



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Figure 2: Primary fragmentation pathways in Mass Spectrometry.

Experimental Protocols & Quality Control

Protocol 1: Sample Preparation for NMR

- Dryness: Ensure the sample is vacuum-dried (40°C, 4h) to remove residual methanol from synthesis.
- Solvent: Use 0.6 mL DMSO-
(99.9% D).
- Concentration: 10–15 mg of sample.
- Reference: Calibrate to residual DMSO pentet at 2.50 ppm.

Protocol 2: Purity Check (TLC)

- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase: Dichloromethane : Methanol : Triethylamine (90 : 9 : 1).

- Visualization: UV (254 nm) and Ninhydrin stain (Red/Purple spot for free amines).
- Rf Value: ~0.3–0.4 (more polar than the acetophenone precursor).

Impurity Alert

If the sample appears dark brown or black, it has undergone oxidative coupling (formation of azo/azine linkages). In the NMR, look for:

- Broadening of aromatic signals.
- New peaks >7.0 ppm (indicating extended conjugation/oxidation).
- Loss of the distinct doublet at 1.24 ppm (methyl).

References

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